

An In-depth Technical Guide to n-Propylamine: Synthesis, Reactivity, and Applications

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Compound of Interest

Compound Name:	Propylamine
CAS No.:	68187-45-1
Cat. No.:	B7768844

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This guide provides a comprehensive technical overview of **n-propylamine** (C₃H₉N), a versatile primary amine with significant applications across the pharmaceutical, agricultural, and chemical industries. This document is intended for researchers, scientists, and drug development professionals, offering in-depth insights into its chemical properties, synthesis, reactivity, and safe handling protocols.

Core Identity and Physicochemical Properties

n-Propylamine, also known as propan-1-amine, is a colorless, volatile liquid characterized by a pungent, ammonia-like odor.^{[1][2]} Its chemical structure consists of a propyl group attached to an amino group (-NH₂). The Chemical Abstracts Service (CAS) has assigned the number 107-10-8 to **n-propylamine**.^{[1][2][3]}

As a primary aliphatic amine, its chemistry is dominated by the lone pair of electrons on the nitrogen atom, which imparts basicity and nucleophilicity.^[1] It is miscible with water, alcohol, and ether, a property attributed to its ability to form hydrogen bonds.^[1]

Table 1: Key Physicochemical Properties of **n-Propylamine**

Property	Value	Source(s)
CAS Number	107-10-8	[1][2][3]
Molecular Formula	C ₃ H ₉ N	[1][2]
Molar Mass	59.11 g/mol	[1][2]
Appearance	Colorless volatile liquid	[2]
Odor	Strong, ammonia-like	[1][2]
Boiling Point	48 °C	[4]
Melting Point	-83 °C	[2][4]
Density	0.719 g/mL at 25 °C	[2][4]
Flash Point	-35 °F (-37 °C)	
Water Solubility	Miscible	[1][2]
pKa	10.6 (at 20 °C)	
Base Dissociation Constant (K _b)	4.7 × 10 ⁻⁴	[2]

Synthesis Methodologies

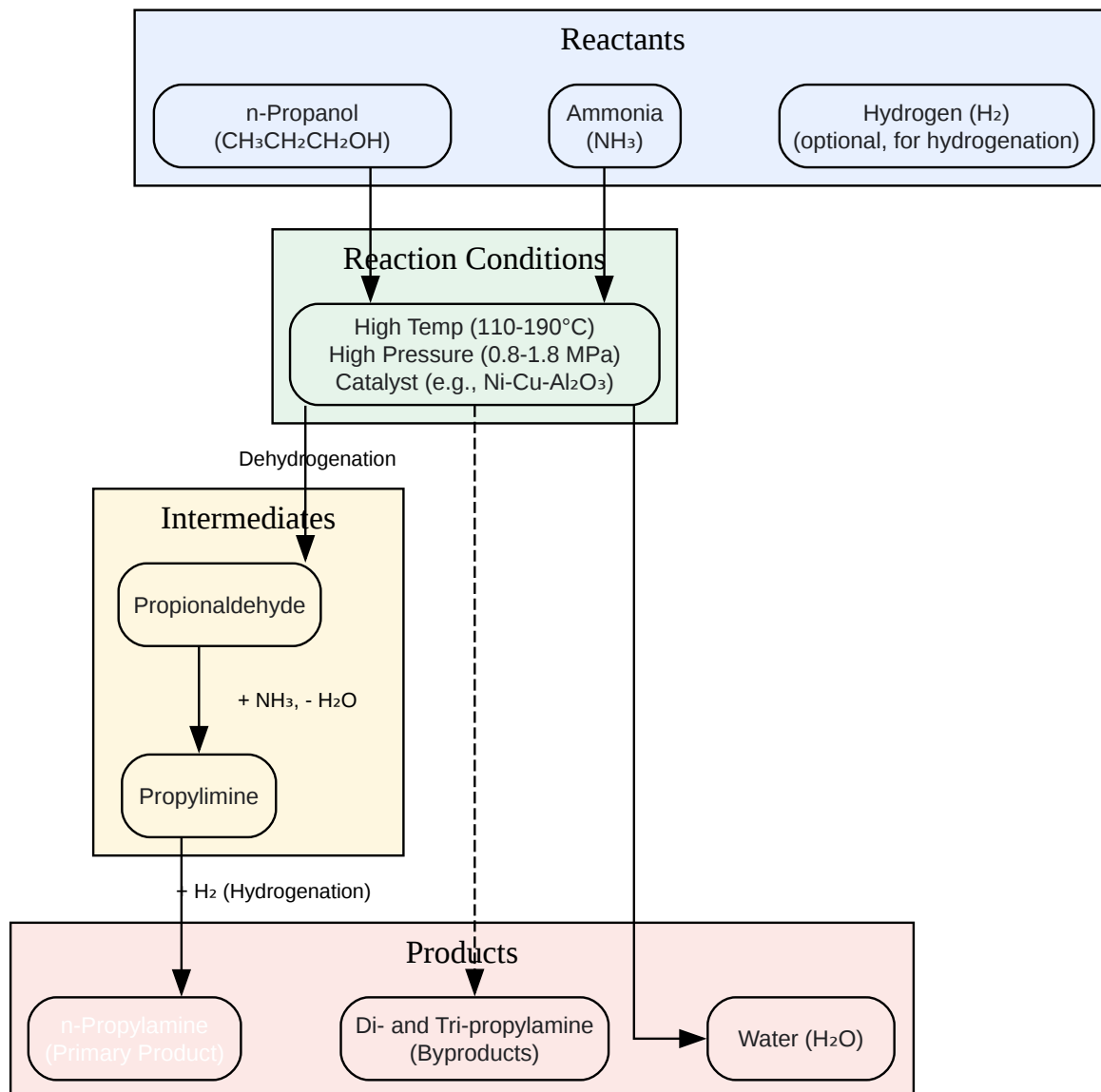
The industrial production of **n-propylamine** is primarily achieved through the reaction of n-propanol with ammonia. This process is typically conducted at elevated temperatures (110-190°C) and pressures (0.8-1.8 MPa) over a metal catalyst.[5]

Common Catalytic Systems:

- Nickel-Copper-Alumina (Ni-Cu-Al₂O₃): This catalyst facilitates the initial dehydrogenation of n-propanol to propionaldehyde. The aldehyde then reacts with ammonia to form an imine, which is subsequently hydrogenated to yield **n-propylamine**. [4] Byproducts such as di-**n-propylamine** and tri-**n-propylamine** can also be formed. [4]
- Metallic Silver or Raney Nickel: These can also be used as catalysts for the reaction between propanol, ammonia, and hydrogen.

- Lewis Acid Catalysts: An alternative route involves reacting 1-propanol with ammonium chloride at high temperature and pressure using a Lewis acid catalyst like ferric chloride.[2]

The causality behind using a catalyst is to lower the activation energy for both the dehydrogenation and subsequent hydrogenation steps, allowing the reaction to proceed at a feasible rate under manageable industrial conditions. The control of reaction parameters such as temperature, pressure, and the molar ratio of reactants (propanol:ammonia:hydrogen) is critical to maximize the yield of the primary amine and minimize the formation of secondary and tertiary amines.[5]



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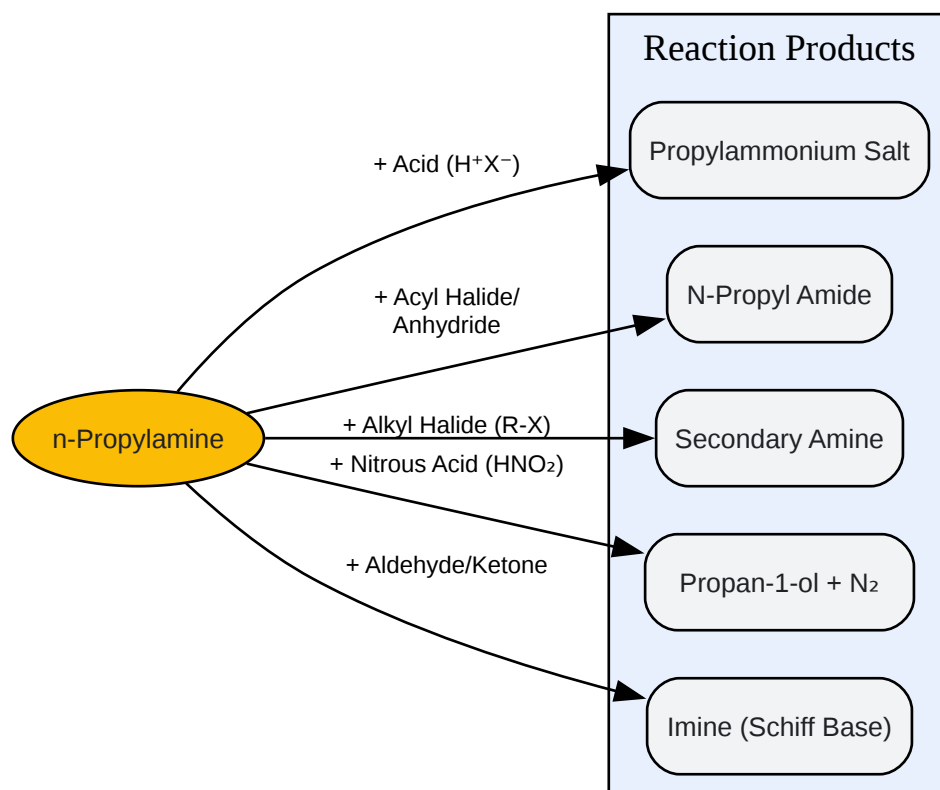
Caption: Industrial synthesis of n-**propylamine** from n-propanol and ammonia.

Chemical Reactivity and Core Applications

The utility of n-**propylamine** stems from the reactivity of its primary amino group. It acts as a versatile building block in organic synthesis.[1]

Key Reactions

- **Basicity:** As a weak base, **n-propylamine** readily reacts with acids to form propylammonium salts. Its pKa of 10.6 indicates it is a stronger base than ammonia.
- **Nucleophilic Substitution:** The lone pair on the nitrogen atom makes it a potent nucleophile, readily participating in alkylation and acylation reactions to form secondary/tertiary amines and amides, respectively.
- **Reaction with Nitrous Acid:** A characteristic reaction of primary amines, **n-propylamine** reacts with nitrous acid (HNO_2) to form propan-1-ol, liberating nitrogen gas.^{[6][7]} This reaction is often used to distinguish primary amines from secondary and tertiary amines.^[6]
- **Formation of Imines:** It undergoes condensation reactions with aldehydes and ketones to form imines (Schiff bases), which are important intermediates in various synthetic pathways.



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Caption: Key reaction pathways of **n-propylamine** in organic synthesis.

Applications in Research and Industry

n-Propylamine is a crucial intermediate in the synthesis of a wide array of commercial products.

- **Pharmaceuticals:** It serves as a foundational building block for various active pharmaceutical ingredients (APIs).^{[1][8][9][10]} Its derivatives are found in local anesthetics, antihistamines, and anticonvulsants.^{[9][11]} The hydrochloride salt of **n-propylamine** (CAS 556-53-6) is a particularly important pharmaceutical intermediate.^[8]
- **Agrochemicals:** The agricultural industry utilizes **n-propylamine** in the manufacturing of pesticides and herbicides, such as the fungicide Profluralin.^[9]
- **Corrosion Inhibitors:** It is used as a corrosion inhibitor for metals, particularly in petroleum additives and boiler water treatment.^[9]
- **Chemical Synthesis:** It is employed as a reagent and solvent in organic synthesis and as an intermediate for rubber chemicals, dyestuffs, and textile and leather finishing resins.^{[4][9]}
- **Nanomaterials:** In materials science, **propylamine** groups have been used in the synthesis and functionalization of nanoparticles for applications like drug delivery.^{[10][11]}

Analytical Characterization Protocols

Accurate identification and quantification of **n-propylamine** are essential for quality control and research. Standard analytical techniques include spectroscopy and chromatography.

- **Infrared (IR) Spectroscopy:** The IR spectrum of **n-propylamine** exhibits characteristic absorption bands. The 'twin peaks' between 3500 and 3300 cm^{-1} are indicative of N-H bond stretching in a primary amine.^[12] N-H deformation vibrations appear around 1650-1580 cm^{-1} , and C-N stretching is observed in the 1220-1020 cm^{-1} region.^[12] The region from ~1500 to 400 cm^{-1} serves as a unique "fingerprint" for the molecule.^[12]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** Both ^1H and ^{13}C NMR are used for structural elucidation. The ^1H NMR spectrum provides information on the different proton environments in the propyl chain and the amino group.^[13]

- Gas Chromatography (GC): GC is a common method for separating and quantifying n-**propylamine** in mixtures, often coupled with a mass spectrometer (GC-MS) for definitive identification or a flame ionization detector (FID).[14] Ion chromatography is also a validated method for determining its concentration in workplace air.[15][16]

Table 2: Summary of Spectroscopic Data for n-Propylamine

Technique	Key Features	Wavenumber/Shift	Source(s)
IR Spectroscopy	N-H Stretch (primary amine)	~3500-3300 cm ⁻¹ (twin peaks)	[12]
N-H Bend	~1650-1580 cm ⁻¹	[12]	
C-N Stretch	~1220-1020 cm ⁻¹	[12]	
¹³ C NMR	C1 (attached to N)	~49 ppm	[17]
Mass Spectrometry	Molecular Ion (M ⁺)	m/z 59	[18]

Safety, Handling, and Storage

n-Propylamine is a hazardous substance that requires strict safety protocols. It is highly flammable, corrosive, and toxic.[19][20][21]

Health Hazards

- Inhalation: The vapor is a severe respiratory tract irritant and can cause coughing, sore throat, shortness of breath, and potentially fatal lung edema.[19][21] A harmful concentration of vapor can be reached very quickly at room temperature.[21]
- Skin Contact: The substance can be absorbed through the skin and is highly corrosive, causing redness, pain, burns, and blisters.[19][21]
- Eye Contact: Causes severe eye irritation, pain, and can lead to blurred vision or permanent damage.[19][21]
- Ingestion: Corrosive on ingestion, causing a burning sensation in the mouth and throat.[19][21]

Fire and Explosion Hazards

n-Propylamine is a highly flammable liquid with a low flash point.[4][19][21] Its vapors are heavier than air and can travel along the ground to a distant ignition source, causing a flashback.[1][19] Vapor/air mixtures are explosive.[19][21]

Firefighting: Use powder, alcohol-resistant foam, or carbon dioxide. Water spray can be used to cool containers.[19][21]

Recommended Handling and Storage Protocol

Adherence to a strict protocol is mandatory when working with n-propylamine.

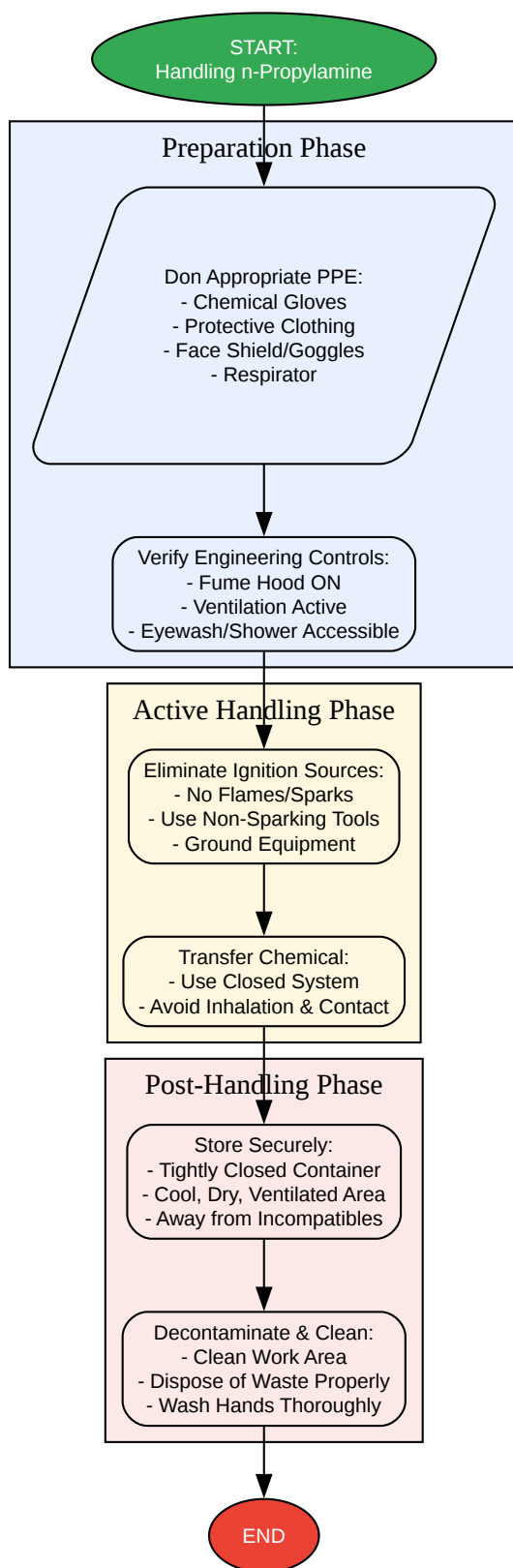
Step-by-Step Handling Protocol:

- Engineering Controls: Always handle n-propylamine inside a certified chemical fume hood to avoid inhalation of vapors.[20] Ensure the workspace is well-ventilated and equipped with explosion-proof electrical equipment.[19][22]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including chemical-resistant gloves, protective clothing, and a face shield or safety goggles in combination with respiratory protection.[19][21]
- Preventing Ignition: Keep away from all sources of ignition, including open flames, sparks, and hot surfaces.[20][22] Use non-sparking tools and take precautionary measures against static discharge.[20][22]
- Transfer and Dispensing: Use a closed system for transferring the liquid. Do not use compressed air for filling or discharging containers.[19][21]
- Emergency Preparedness: Ensure an emergency eyewash station and safety shower are immediately accessible. Have appropriate spill containment materials (e.g., sand, inert absorbent) readily available.[19]

Storage:

- Store in a cool, dry, well-ventilated, fireproof area.[4][19][21]

- Keep containers tightly sealed to prevent exposure to air and moisture.[\[20\]](#)[\[23\]](#)
- Store separately from incompatible materials such as strong acids, oxidizing agents, and halogenated hydrocarbons.[\[4\]](#)[\[19\]](#)



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Caption: A self-validating workflow for the safe handling of n-propylamine.

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